

# Technical Guide: Physical Characteristics of o-Veratryl Alcohol

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## Compound of Interest

Compound Name: **2,3-Dimethoxybenzyl alcohol**

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This technical guide provides a comprehensive overview of the core physical characteristics of o-Veratryl alcohol, also known as **2,3-Dimethoxybenzyl alcohol**. The information is compiled from various technical and scientific sources to support research, development, and quality control activities.

## Compound Identification

- Systematic Name: (2,3-Dimethoxyphenyl)methanol
- Common Name: o-Veratryl alcohol, **2,3-Dimethoxybenzyl alcohol**
- CAS Number: 5653-67-8
- Molecular Formula: C<sub>9</sub>H<sub>12</sub>O<sub>3</sub>
- Molecular Weight: 168.19 g/mol

## Physical and Chemical Properties

The quantitative physical data for o-Veratryl alcohol are summarized in the table below for ease of reference and comparison.

Property	Value	Source(s)
Appearance	White to orange to green powder/crystal; Solid	<a href="#">[1]</a>
Melting Point	48-51 °C	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	138-142 °C (at 10 mmHg)	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	168.19 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>

Note: It is crucial to distinguish o-Veratryl alcohol (2,3-isomer) from its more common isomer, Veratryl alcohol (3,4-Dimethoxybenzyl alcohol, CAS 93-03-8), as their physical properties differ significantly.

## Experimental Protocols

The determination of the physical characteristics listed above follows standardized laboratory procedures. While the source literature does not detail the specific instrumentation used for the cited values, the following outlines the general, well-established methodologies.

### Melting Point Determination (Capillary Method)

The melting point of a solid organic compound is a key indicator of its purity and is typically determined using a melting point apparatus with a capillary tube.

Methodology:

- **Sample Preparation:** A small amount of the dry, finely powdered o-Veratryl alcohol is packed into a thin-walled capillary tube, sealed at one end, to a height of 1-2 mm.[\[4\]](#)
- **Apparatus Setup:** The capillary tube is placed in a heating block or oil bath apparatus (such as a Thiele tube or a digital Mel-Temp apparatus) alongside a calibrated thermometer.[\[5\]](#)
- **Heating:** The apparatus is heated slowly and steadily, typically at a rate of 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The melting point range is recorded from the temperature at which the first drop of liquid appears (onset of melting) to the temperature at which the entire sample becomes a

clear liquid.[\[6\]](#) A sharp melting range (e.g., 0.5-1.0 °C) is indicative of a pure compound.

## Boiling Point Determination (Thiele Tube Method)

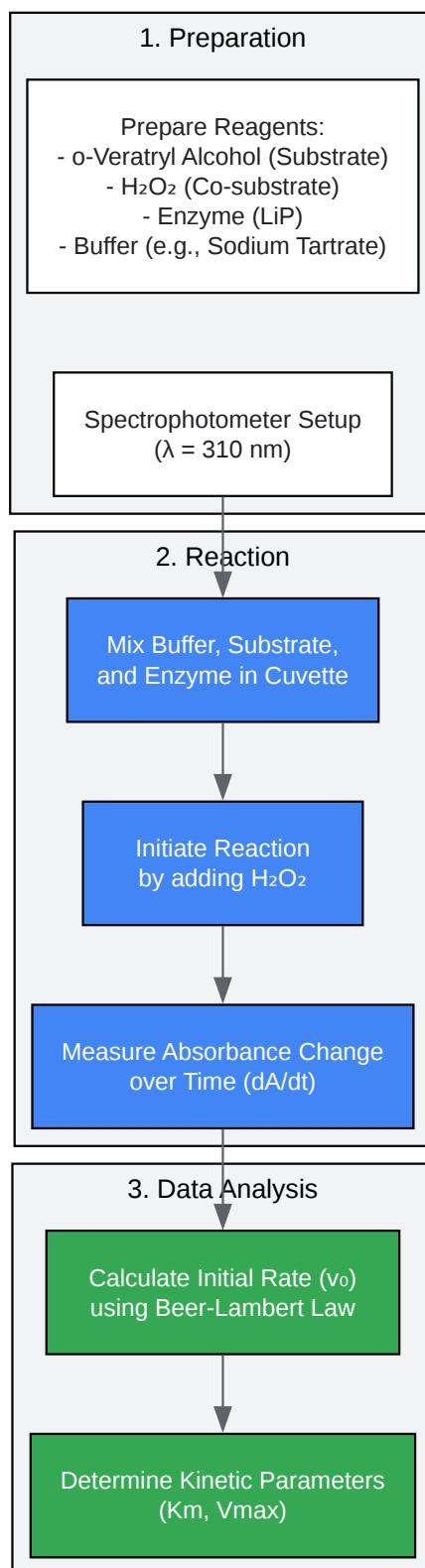
For determining the boiling point at reduced pressure, as cited, a vacuum distillation apparatus is required. The following describes a common micro-scale method for atmospheric pressure.

Methodology:

- Sample Preparation: A small volume (a few milliliters) of the liquid sample is placed into a small test tube or fusion tube.[\[7\]](#)[\[8\]](#)
- Capillary Inversion: A capillary tube, sealed at one end, is placed into the test tube with its open end downwards.[\[8\]](#)
- Apparatus Setup: The test tube assembly is attached to a thermometer and heated in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil) to ensure uniform heating.[\[9\]](#)
- Heating and Observation: The apparatus is heated gently. As the liquid heats, trapped air will escape from the inverted capillary. The boiling point is reached when a rapid and continuous stream of bubbles emerges from the capillary.[\[10\]](#) The heat is then removed.
- Measurement: The liquid is allowed to cool. The temperature at which the bubble stream stops and the liquid is drawn back into the capillary tube is recorded as the boiling point.[\[8\]](#)[\[10\]](#) This temperature corresponds to the point where the vapor pressure of the substance equals the external pressure.[\[8\]](#)

## Visualization of Experimental Workflow

o-Veratryl alcohol and its isomers are frequently used as substrates in enzyme kinetic studies, particularly for lignin-degrading enzymes like Lignin Peroxidase (LiP).[\[11\]](#)[\[12\]](#) The diagram below illustrates a generalized workflow for such an assay.

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Caption: Workflow for Lignin Peroxidase (LiP) kinetic assay using o-Veratryl Alcohol.

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